(S)-2-Aminobutyramide Hydrochloride: A Comprehensive Technical Guide for Chiral Synthesis

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Compound of Interest

Compound Name:	*(S)-2-Aminobutyramide hydrochloride*
CAS No.:	*141978-61-2*
Cat. No.:	*B119294*

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Introduction: **(S)-2-Aminobutyramide hydrochloride** is a crucial chiral building block extensively utilized in the pharmaceutical industry for the synthesis of enantiomerically pure active pharmaceutical ingredients (APIs).[1] Its stereodefined structure makes it an invaluable intermediate, most notably in the production of antiepileptic drugs such as Levetiracetam and its analogue, Brivaracetam.[2][3] This technical guide provides an in-depth overview of the physicochemical properties, synthesis, analysis, and applications of **(S)-2-aminobutyramide hydrochloride** for researchers, scientists, and professionals in drug development.

Physicochemical and Safety Data

(S)-2-Aminobutyramide hydrochloride is a white to off-white crystalline solid.[4] Its hydrochloride form enhances stability and solubility in aqueous media, facilitating its use in various reaction conditions.

Table 1: Physicochemical Properties of **(S)-2-Aminobutyramide Hydrochloride**

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Property	Value	References
CAS Number	7682-20-4	[1]
Molecular Formula	$C_4H_{11}ClN_2O$	[5]
Molecular Weight	138.60 g/mol	[6]
Appearance	White to off-white solid	[4][7]
Melting Point	259-263 °C	[6][7]
Optical Activity	$[\alpha]^{22}/D$ +24° (c=1 in H_2O)	[6][7]
Solubility	Soluble in water, slightly soluble in DMSO.	[4][7]
Storage	2-8°C, keep container tightly closed.	[1][4]
Stability	Stable under recommended storage conditions. Incompatible with strong oxidizing agents.	[7]

Table 2: Safety and Hazard Information

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Hazard Statement	GHS Classification	Precautionary Statements	References
H302: Harmful if swallowed	Acute toxicity, Oral (Category 4)	P264, P270, P301+P312, P330	[4]
H315: Causes skin irritation	Skin irritation (Category 2)	P264, P280, P302+P352, P332+P313	[4][8]
H319: Causes serious eye irritation	Eye irritation (Category 2)	P280, P305+P351+P338, P337+P313	[4][8]
H335: May cause respiratory irritation	Specific target organ toxicity - single exposure (Category 3)	P261, P271, P304+P340, P312	[4]

Synthesis of (S)-2-Aminobutyramide Hydrochloride

The most common and efficient synthesis of enantiomerically pure **(S)-2-aminobutyramide hydrochloride** starts from the readily available chiral precursor, L-2-aminobutyric acid. The process involves a two-step, one-pot reaction sequence of esterification followed by ammonolysis.

Experimental Protocol: Synthesis from L-2-Aminobutyric Acid

This protocol is based on procedures detailed in patent literature.[9][10]

Step 1: Esterification of L-2-Aminobutyric Acid

- To a suitable reaction vessel (e.g., a 1L four-necked flask) equipped with a stirrer, thermometer, and dropping funnel, add L-2-aminobutyric acid (50.0 g, 0.48 mol) and methanol (250 mL).
- Cool the suspension to 20-40°C.

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- Slowly add thionyl chloride (70.0 g, 0.59 mol) dropwise to the stirred suspension, maintaining the temperature between 20-40°C.
- After the addition is complete, stir the reaction mixture at this temperature for 2-3 hours.
- Monitor the reaction completion using Thin Layer Chromatography (TLC).
- Once the L-2-aminobutyric acid is consumed, concentrate the reaction mixture under reduced pressure to approximately half of its original volume (to ~150 mL). The resulting solution of (S)-2-aminobutyric acid methyl ester hydrochloride in methanol is used directly in the next step.

Step 2: Ammonolysis to **(S)-2-Aminobutyramide Hydrochloride**

- Transfer the concentrated methanolic solution from Step 1 to a reaction vessel equipped for gas introduction and cooling.
- Cool the solution to 0-10°C.
- Bubble ammonia gas through the solution while maintaining the temperature at 0-4°C.[10]
- Continue the ammonolysis for approximately 16-18 hours, monitoring the reaction by TLC or HPLC until the ester is fully consumed.[10]
- Upon completion, concentrate the reaction mixture under reduced pressure to remove the solvent, yielding a white solid.
- Dry the solid under vacuum at 60-70°C to a constant weight to obtain **(S)-2-aminobutyramide hydrochloride**.
- Typical Yield: 82-86%.[10]
- Purity: >99%.[10][11]
- Optical Purity (ee): >99.5%.[11]

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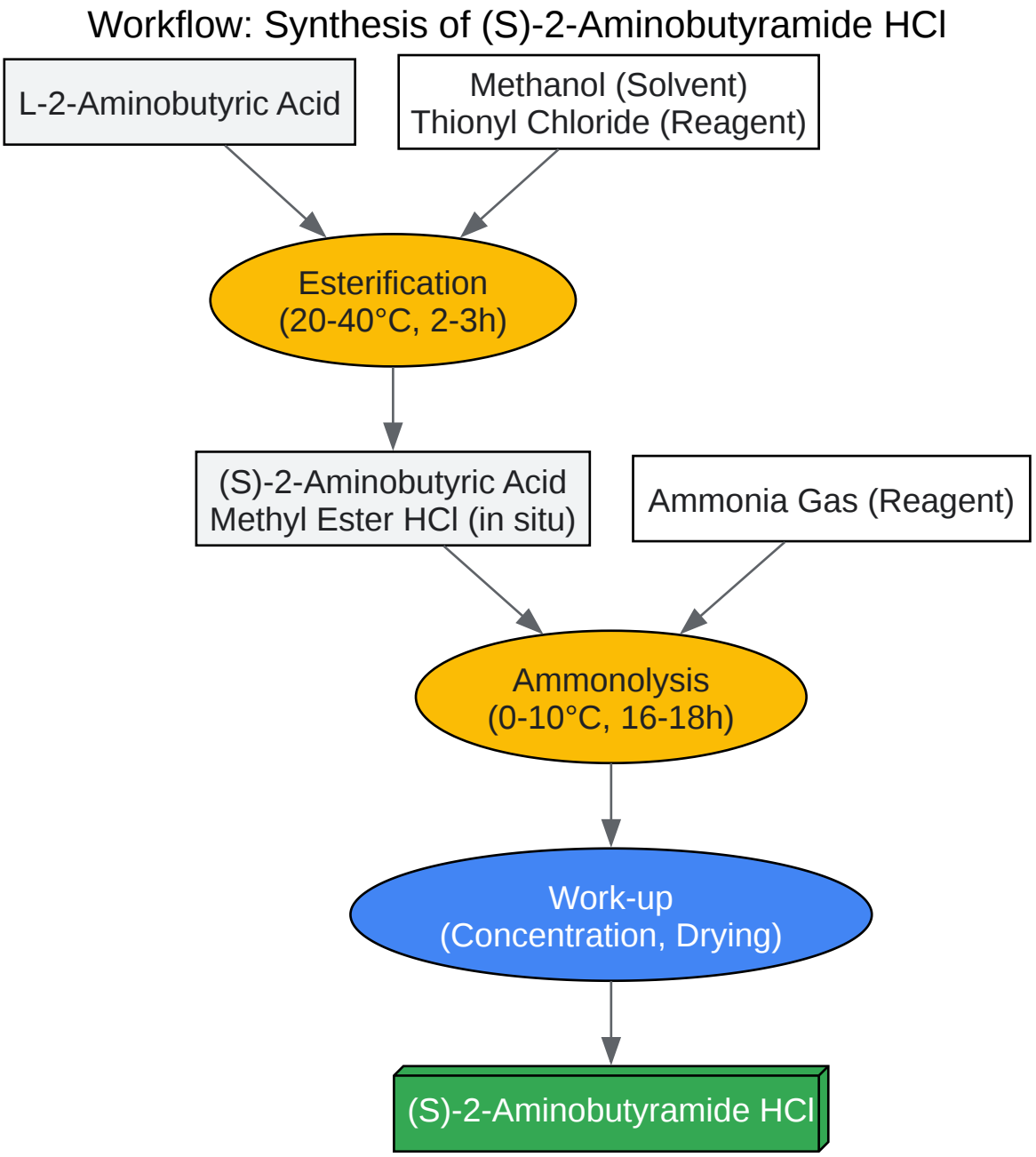

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Caption: Synthesis of (S)-2-Aminobutyramide HCl from L-2-Aminobutyric Acid.

Application in Pharmaceutical Synthesis

(S)-2-Aminobutyramide hydrochloride is a key starting material for the synthesis of Levetiracetam.

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Experimental Protocol: Synthesis of Levetiracetam

This protocol outlines the condensation of (S)-2-aminobutyramide with 4-chlorobutyryl chloride followed by intramolecular cyclization.[2][12][13]

Step 1: Acylation

- In a reaction vessel, suspend **(S)-2-aminobutyramide hydrochloride** (e.g., 3.0 g, 21.65 mmol) in water (15 mL).[13]
- Cool the mixture to 0-5°C.
- Add a base, such as triethylamine (7.55 mL, 54.13 mmol) or potassium carbonate, to neutralize the hydrochloride and facilitate the reaction.[13]
- Slowly add 4-chlorobutyryl chloride (3.15 mL, 28.14 mmol) dropwise, keeping the temperature below 10°C.
- Stir the reaction mixture for 1-2 hours at room temperature after the addition is complete.
- The intermediate, (S)-N-[1-(aminocarbonyl)propyl]-4-chlorobutanamide, often precipitates from the solution and can be isolated by filtration.[2][13]

Step 2: Intramolecular Cyclization

- Suspend the intermediate from Step 1 in a suitable solvent such as dichloromethane or toluene.
- Add a base, such as potassium hydroxide or sodium hydroxide, and a phase-transfer catalyst (e.g., tetrabutylammonium bromide) can be used to facilitate the cyclization.[12]
- Stir the mixture at room temperature until the reaction is complete (monitored by TLC/HPLC).
- Perform an aqueous work-up: wash the organic layer with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain crude Levetiracetam.

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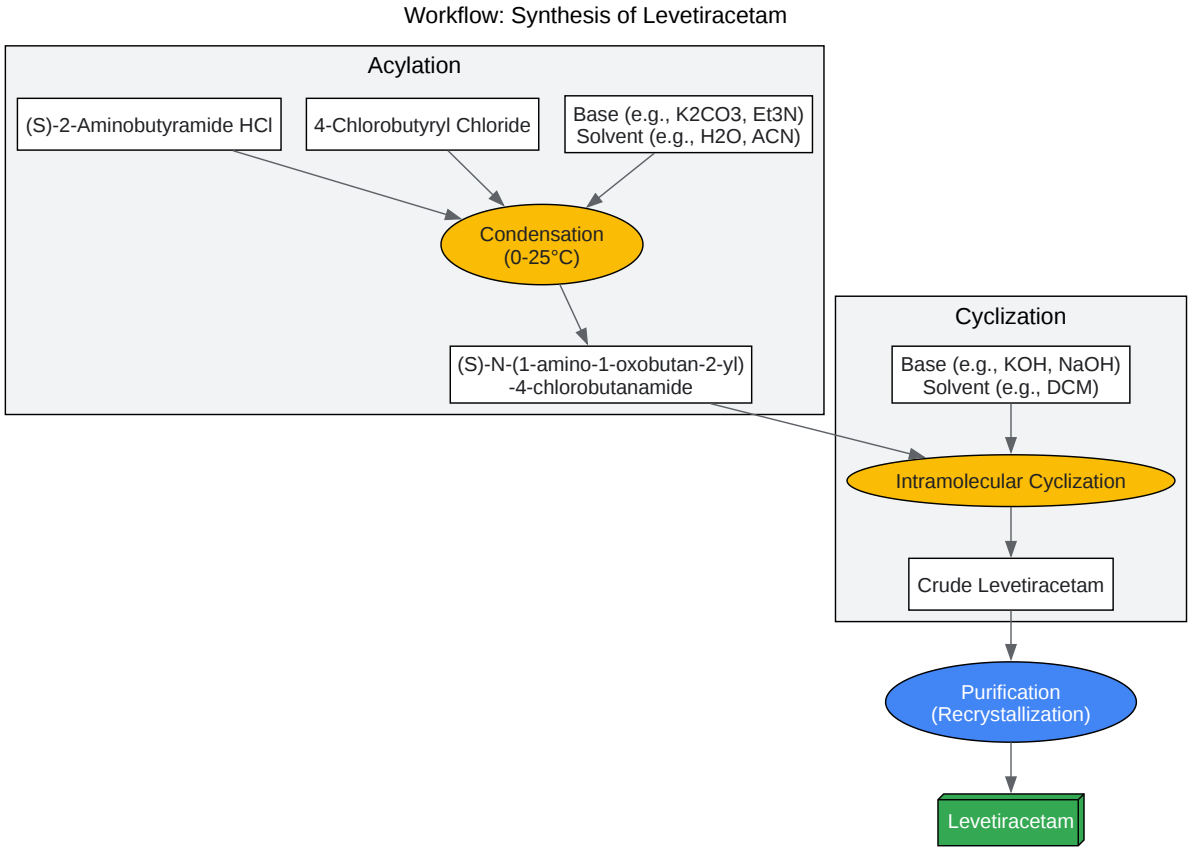
- Purify the crude product by recrystallization from a suitable solvent like ethyl acetate to yield pure (S)-α-ethyl-2-oxo-1-pyrrolidineacetamide (Levetiracetam).[12][14]



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Caption: Synthesis of Levetiracetam using (S)-2-Aminobutyramide HCl.

Analytical Methods

Ensuring the enantiomeric purity of **(S)-2-aminobutyramide hydrochloride** is critical for its use in pharmaceutical synthesis. Chiral High-Performance Liquid Chromatography (HPLC) is the standard method for this determination.

Experimental Protocol: Chiral HPLC for Enantiomeric Excess (ee) Determination

This method is adapted from the procedure described by T. Naga Jhansi et al.[15][16]

- Column: CROWNPAK CR (+)
- Mobile Phase: 0.05% Perchloric acid solution
- Flow Rate: 0.3 mL/min
- Column Temperature: 15°C
- Detection: UV at 200 nm
- Diluent: Mobile Phase
- Sample Concentration: 2 mg/mL

Procedure:

- Prepare the mobile phase by diluting concentrated perchloric acid in high-purity water.
- Accurately weigh and dissolve the **(S)-2-aminobutyramide hydrochloride** sample in the mobile phase to achieve the target concentration.
- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.

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- Inject the sample solution.
- The (S)-enantiomer and the undesired (R)-enantiomer will be separated. The enantiomeric excess (ee) is calculated from the peak areas of the two enantiomers using the formula: ee (%) = [(Area_S - Area_R) / (Area_S + Area_R)] * 100

This method is validated for precision, accuracy, and robustness, with a limit of detection for the (R)-isomer at 0.0002 mg/mL.[15]

Conclusion

(S)-2-Aminobutyramide hydrochloride is a cornerstone chiral intermediate for the synthesis of important antiepileptic drugs. Its efficient, stereoselective synthesis from L-2-aminobutyric acid and the robust analytical methods available for its quality control make it a reliable building block for pharmaceutical manufacturing. The detailed protocols provided in this guide offer a practical framework for researchers and drug development professionals working with this essential compound.

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